

Antibacterial agent 114 vs cephalosporins antibacterial activity

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Compound Focus: Antibacterial agent 114

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KPC-114: Impact on Antibacterial Agents

The table below summarizes the resistance profile of a *Klebsiella pneumoniae* strain producing the KPC-114 enzyme against a panel of antibiotics [1].

Table 1: Resistance Profile of KPC-114 Producing *K. pneumoniae*

Antibiotic Class	Antibiotic Agent(s)	Resistance Status (for KPC-114 producer)	Minimum Inhibitory Concentration (MIC) (if available)
Cephalosporins	Ceftazidime, Cefotaxime, Ceftriaxone, Cefepime	Resistant	>32 µg/mL for Ceftazidime [1]
	Ceftolozane-Tazobactam	Resistant	12 µg/mL [1]
	Cefiderocol	Susceptible	0.25 µg/mL [1]
Carbapenems	Ertapenem, Doripenem	Resistant	-
	Imipenem, Meropenem	Susceptible	≤1 µg/mL for Imipenem; ≤0.25 µg/mL for Meropenem

Antibiotic Class	Antibiotic Agent(s)	Resistance Status (for KPC-114 producer)	Minimum Inhibitory Concentration (MIC) (if available)
			[1]
Penicillins	Piperacillin-Tazobactam, Amoxicillin-Clavulanate	Resistant or Intermediate	-
Monobactams	Aztreonam	Resistant	>16 µg/mL [1]
Aminoglycosides	Amikacin	Susceptible	4 µg/mL [1]
Fluoroquinolones	Ciprofloxacin	Resistant	>64 µg/mL [1]

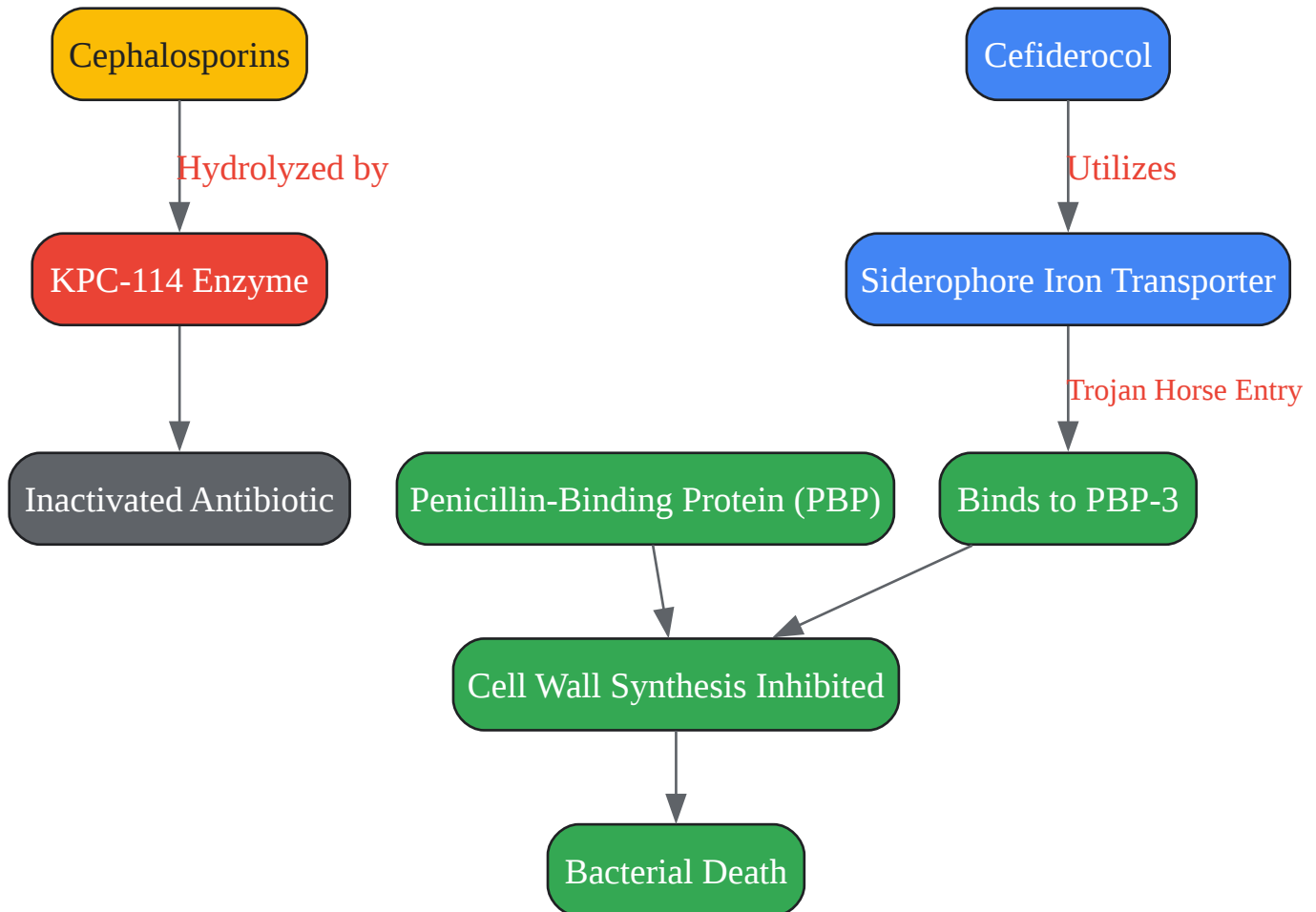
Experimental Data & Methodology

The data in Table 1 was generated using standard microbiological and genomic techniques [1]:

- **Source of Isolate:** The KPC-114 variant was identified in a *Klebsiella pneumoniae* strain (ST11) isolated from a rectal swab of a hospitalized patient [1].
- **Antimicrobial Susceptibility Testing (AST):** The Minimum Inhibitory Concentration (MIC) was determined using recognized methods such as **broth microdilution** or **MIC Test Strips**. Interpretive criteria were based on guidelines from CLSI (Clinical and Laboratory Standards Institute) and/or EUCAST (European Committee on Antimicrobial Susceptibility Testing) [1].
- **Whole-Genome Sequencing (WGS):** The bacterial isolate's genomic DNA was sequenced using the **Illumina NextSeq platform**. Subsequent bioinformatic analysis identified the specific resistance gene and the mutation in the *bla*_{KPC-2} gene, which led to the insertion of two serine amino acids (designated S181_P182insSS), defining the novel KPC-114 variant [1].
- **Mechanism of Resistance:** KPC-114 is a **carbapenemase** (Ambler class A serine β-lactamase). The amino acid insertions alter the enzyme's structure, particularly expanding the Ω-loop region, which enhances its ability to hydrolyze and confer resistance to advanced cephalosporin-inhibitor combinations like ceftazidime-avibactam [1].

Mechanism of Action and Resistance

The following diagram illustrates the functional relationship between cephalosporins, KPC-114, and the "Trojan horse" strategy of cefiderocol.



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Key Insights for Drug Development

- **KPC-114 is a Resistance Mechanism, Not a Drug:** It's crucial to differentiate between antibacterial agents and resistance mechanisms. KPC-114 is a potent enzyme that compromises the efficacy of many cephalosporins [1].
- **The Threat of Novel Variants:** KPC-114 emerged just two years after the introduction of ceftazidime-avibactam in Brazil, highlighting the rapid evolution and spread of resistance mechanisms in response to new therapeutic pressures [1].
- **Promising Avenues:** The activity of **cefiderocol** against KPC-114 producers is a significant finding. Its unique "Trojan horse" mechanism bypasses porin-mediated resistance and demonstrates stability

against a broad spectrum of β -lactamases, making it a critical candidate for treating infections caused by such resistant pathogens [1] [2].

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References

1. Emergence of KPC-113 and KPC-114 variants in ... [pmc.ncbi.nlm.nih.gov]

2. Cephalosporins - StatPearls - NCBI Bookshelf - NIH [ncbi.nlm.nih.gov]

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